

Application Note: Simultaneous Quantification of Biotin and Vitamin B12 by LC-MS/MS

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Compound of Interest

Compound Name: Biotin-Vitamin B12

Cat. No.: B15572414

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This application note provides a detailed protocol for the simultaneous quantification of Biotin (Vitamin B7) and Vitamin B12 (as Cyanocobalamin) in various matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The described method is sensitive, specific, and applicable to nutritional supplements, fortified food products, and biological samples such as plasma and whole blood.

Introduction

Biotin and Vitamin B12 are essential water-soluble vitamins crucial for numerous metabolic processes in the human body. Biotin acts as a cofactor for carboxylase enzymes involved in fatty acid synthesis, gluconeogenesis, and amino acid catabolism. Vitamin B12 is vital for red blood cell formation, neurological function, and DNA synthesis. Given their importance, accurate quantification in various products and biological samples is critical for quality control, nutritional assessment, and clinical diagnostics. Traditional methods for their analysis, such as microbiological assays, can be time-consuming and lack specificity.[1] LC-MS/MS offers a powerful alternative, providing high sensitivity, selectivity, and the ability for simultaneous analysis of multiple analytes.

Experimental Protocols

This section details the necessary reagents, sample preparation procedures, and LC-MS/MS instrument parameters for the simultaneous analysis of Biotin and Vitamin B12.

Materials and Reagents

- Biotin ($\geq 99\%$ purity)
- Cyanocobalamin (Vitamin B12) ($\geq 98\%$ purity)
- Biotin-d4 (internal standard for Biotin)
- $^{13}\text{C}_7$ -Cyanocobalamin (internal standard for Vitamin B12)
- LC-MS grade Methanol
- LC-MS grade Acetonitrile
- LC-MS grade Water
- Formic Acid (LC-MS grade)
- Ammonium Formate
- Ammonium Hydroxide
- Sodium Ascorbate
- Potassium Cyanide
- Zinc Sulfate Heptahydrate
- Trichloroacetic Acid (TCA)
- Immunoaffinity Columns (for nutritional products)

Standard Solution Preparation

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of Biotin, Cyanocobalamin, Biotin-d4, and $^{13}\text{C}_7$ -Cyanocobalamin in a suitable solvent (e.g., 50:50 Methanol:Water). Store at -20°C .
- **Working Standard Solutions:** Prepare intermediate and working standard solutions by serial dilution of the stock solutions with the initial mobile phase composition.
- **Calibration Curve Standards:** Prepare a series of calibration standards by spiking the working standard solutions into a blank matrix matching the samples to be analyzed.

Sample Preparation Protocols

Choose the appropriate sample preparation protocol based on the matrix.

Protocol 1: Vitamin Supplements (Tablets/Powders)

- Grind tablets into a fine powder.
- Accurately weigh a portion of the powder (e.g., 0.5 g) into a volumetric flask.
- Add a dilution solution (e.g., 90:10 Water:Methanol) and heat at 80°C for 15 minutes to aid dissolution.[\[2\]](#)
- Sonicate the solution for 15 minutes.[\[2\]](#)
- Allow the solution to cool to room temperature and dilute to the final volume with the dilution solution.
- Add the internal standard mixture.
- Centrifuge the sample at 4000 RPM for 15 minutes.
- Filter the supernatant through a $0.22\ \mu\text{m}$ filter before LC-MS/MS analysis.

Protocol 2: Nutritional Products (e.g., Infant Formula) using Immunoaffinity Cleanup

- Weigh 2-10 g of the homogenized sample.

- Add 50 mL of 20 mM ammonium acetate buffer, 6 mL of 10% sodium ascorbate, and 1 mL of 1% potassium cyanide.[1]
- Mix for 10 minutes and then incubate in a 100°C water bath for 20 minutes.[1]
- Cool the sample and transfer it to a 100 mL volumetric flask, bringing it to volume with the ammonium acetate buffer.[1]
- Centrifuge a 10 mL aliquot at 4,000 rpm for 10 minutes.[1]
- Filter the supernatant and apply it to a multi-vitamin immunoaffinity column.[1]
- Wash the column with 18 mL of water.[1]
- Elute the vitamins with 3 mL of 0.5% ammonium hydroxide in methanol.[1]
- Evaporate the eluate to dryness under a stream of nitrogen at 60-70°C.[1]
- Reconstitute the residue in 300 µL of 0.1% formic acid, add internal standards, and inject into the LC-MS/MS system.[1]

Protocol 3: Whole Blood

- In a microcentrifuge tube, mix 300 µL of whole blood with 100 µL of water and 100 µL of the internal standard working solution.
- For protein precipitation, add 500 µL of a solution containing 300mM Zinc Sulfate Heptahydrate in a 3:7 (v/v) mixture of water and methanol.
- Vortex the sample for 10 seconds and place it on ice for 15 minutes.
- Centrifuge at 20,000 x g for 10 minutes.
- Transfer the clear supernatant to an autosampler vial for analysis.

Protocol 4: Plasma/Serum

- To 300 µL of plasma or serum in a microcentrifuge tube, add the internal standard mixture.

- Precipitate proteins by adding methanol in a 1:3 (sample:methanol) ratio.
- Vortex for 30 seconds.
- Centrifuge at high speed (e.g., >10,000 x g) for 10 minutes.
- Transfer the supernatant to an autosampler vial for injection.

Data Presentation

LC-MS/MS Method Parameters

The following tables summarize the recommended starting parameters for the LC-MS/MS method. These may require optimization for specific instruments and applications.

Table 1: Liquid Chromatography Parameters

Parameter	Recommended Condition
Column	C18 or High-Strength Silica (HSS) Column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile or Methanol
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 - 45°C
Injection Volume	5 - 10 µL
Gradient	Start with a low percentage of B, ramp up to a high percentage to elute analytes, then return to initial conditions for re-equilibration. A typical gradient might be: 0-3 min 1% B, 3.1-7.1 min ramp to 50% B, hold for 2 min, then return to 1% B. [2]

Table 2: Mass Spectrometry Parameters

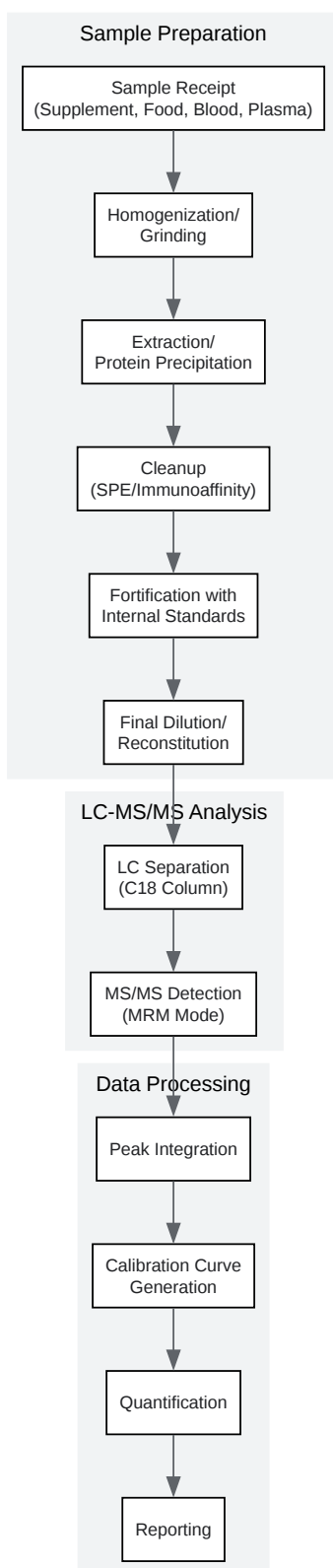
Parameter	Recommended Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 - 4.0 kV
Source Temperature	150°C
Desolvation Temperature	500 - 600°C[2]
Cone Voltage	Optimized for each analyte (typically 15-30 V)[2]
Collision Gas	Argon

Table 3: MRM Transitions for Quantification and Confirmation

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Role
Biotin	245.1	227.0	Quantifier
Biotin	245.1	97.1	Qualifier
Biotin-d4 (IS)	249.1	231.0	Quantifier
Vitamin B12	678.3	147.1	Quantifier
Vitamin B12	678.3	359.1	Qualifier
¹³ C ₇ -Cyanocobalamin (IS)	681.7	154.0	Quantifier

Visualizations

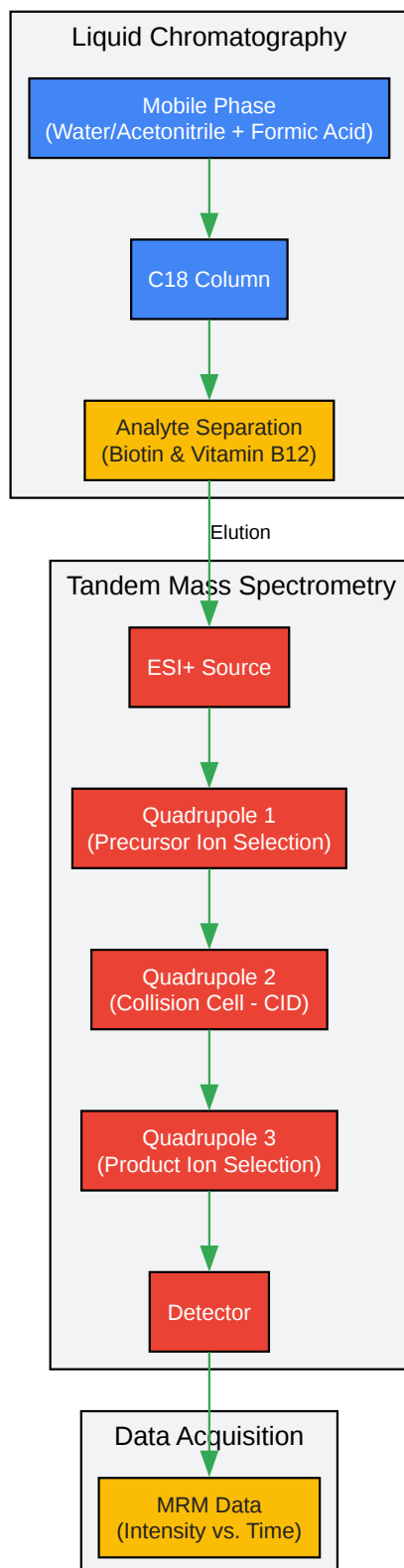
Experimental Workflow Diagram



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Caption: Experimental workflow from sample preparation to data analysis.

LC-MS/MS Method Logic Diagram



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Caption: Logical flow of the LC-MS/MS method.

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